Introduction: The Benzamide Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-amino-N-cyclopentylbenzamide*
CAS No.:	*142141-37-5*
Cat. No.:	*B118361*

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The benzamide moiety is a cornerstone in modern medicinal chemistry, serving as a versatile scaffold for the development of a wide array of therapeutic agents.[1] Its derivatives are known to exhibit a diverse range of pharmacological activities, including antimicrobial, anti-inflammatory, analgesic, and anticancer properties.[1] The core structure, consisting of a benzene ring attached to an amide group, offers multiple points for chemical modification, allowing for the fine-tuning of pharmacokinetic and pharmacodynamic properties. This guide focuses on a specific subclass: **2-amino-N-cyclopentylbenzamide** and its structural analogs. The presence of the amino group at the ortho position and a cyclopentyl ring on the amide nitrogen introduces specific steric and electronic features that are pivotal for biological activity. Understanding the interplay between these structural components is crucial for designing next-generation therapeutic agents with enhanced potency and selectivity.

Part 1: Synthesis Strategies for 2-Aminobenzamide Analogs

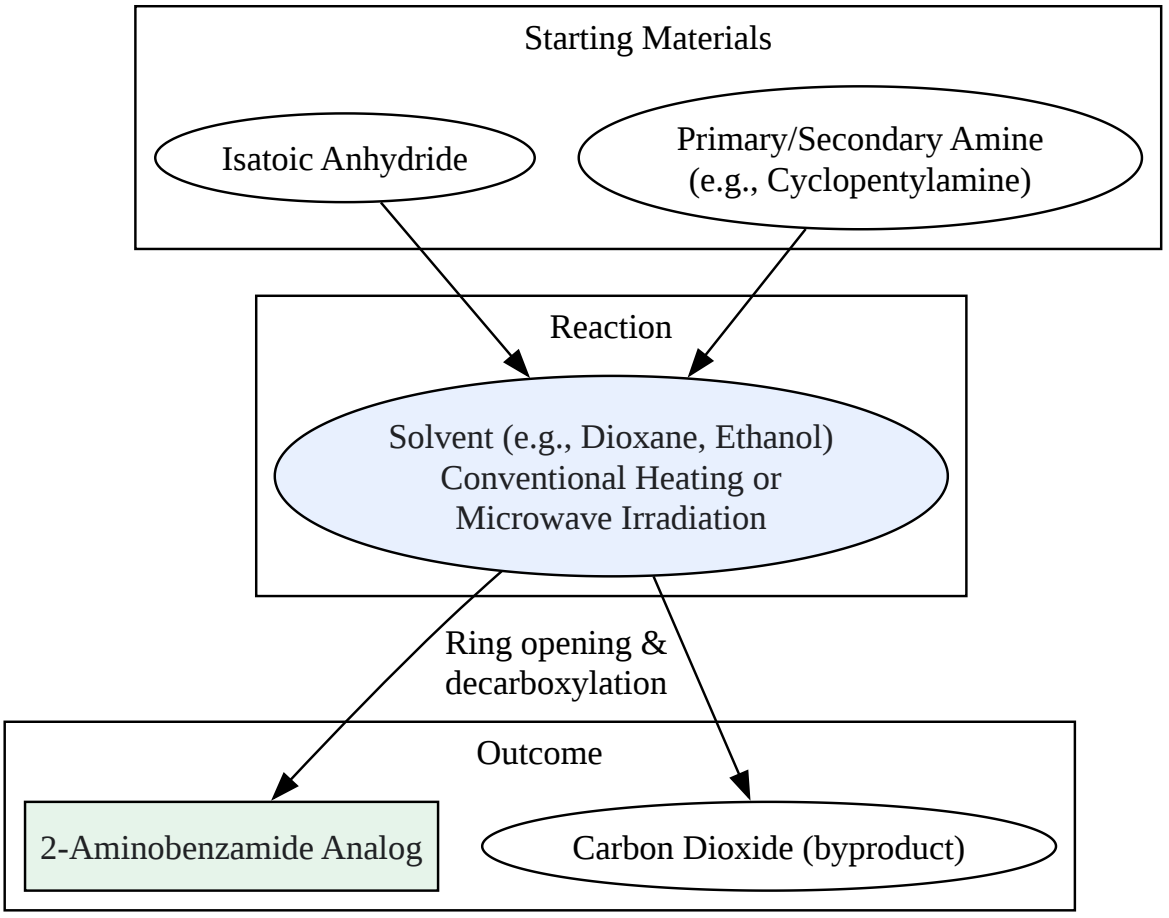
The synthesis of 2-aminobenzamide derivatives can be achieved through several reliable pathways. The choice of method often depends on the availability of starting materials, desired scale, and the specific substitutions required on the aromatic ring or the amide nitrogen.

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Primary Synthetic Route: Ring Opening of Isatoic Anhydride

One of the most common and efficient methods for synthesizing 2-aminobenzamide derivatives involves the reaction of isatoic anhydride (ISA) with a suitable amine.[2][3] This method is often high-yielding and can be performed under both conventional heating and microwave-assisted conditions, the latter being a time-efficient and environmentally friendly alternative.[2]

The reaction proceeds via a nucleophilic attack of the amine on one of the carbonyl groups of the isatoic anhydride, leading to the opening of the heterocyclic ring and subsequent decarboxylation to yield the desired 2-aminobenzamide product.



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Alternative Synthetic Pathways

While the ISA route is prevalent, other methods offer flexibility for creating diverse analogs. A review of synthetic approaches highlights several viable starting materials[4]:

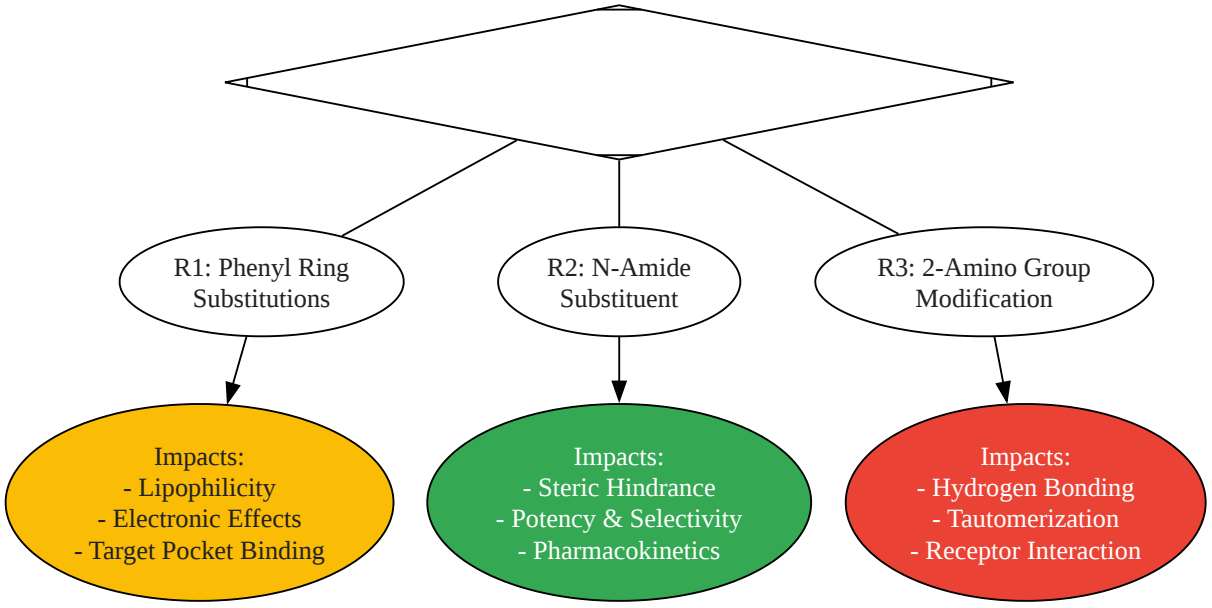
- From o-Aminobenzoic Acids: Direct amidation of o-aminobenzoic acid with an amine using coupling agents.
- From o-Aminobenzoyl Halides: Acylation of an amine with a more reactive o-aminobenzoyl halide.[5]
- From Quinazolinones: Ring-opening reactions of quinazolinone precursors.

These alternative routes can be particularly useful when specific functional groups on the starting materials are incompatible with the conditions of the isatoic anhydride method.

Part 2: Structure-Activity Relationship (SAR) Analysis

The biological activity of 2-aminobenzamide analogs is highly dependent on their three-dimensional structure and the nature of their functional groups. SAR studies are essential to understand how modifications to the core scaffold influence therapeutic efficacy.

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- Phenyl Ring Modifications (R1): Substituting the benzamide ring can dramatically alter activity. For example, in a study of bis-benzamides, a nitro group at the N-terminus was found to be essential for biological activity.[6] The addition of electron-withdrawing or electron-donating groups can influence the molecule's interaction with target proteins and affect its overall lipophilicity, thereby impacting cell permeability and metabolic stability.

- N-Amide Substituent Variations (R2): The cyclopentyl group in the parent molecule provides a balance of hydrophobicity and a defined conformational constraint.

  - Cyclic vs. Acyclic: Replacing the cyclopentyl ring with other cyclic (e.g., cyclohexyl) or acyclic alkyl groups can modulate potency.[7] For instance, studies on related benzamides have shown that varying alkyl groups can lead to potent compounds with IC50 values in the nanomolar range for antiproliferative activity.[6]

  - Aromatic Substituents: Analogs with N-phenethyl groups have been synthesized and shown to have potential as spasmolytic agents for treating Irritable Bowel Syndrome (IBS).

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[8]

- 2-Amino Group Modifications (R3): The primary amino group at the ortho position is a critical pharmacophore. It can act as a hydrogen bond donor, which is often crucial for anchoring the molecule within a receptor's binding site.[9]
    - Intramolecular Hydrogen Bonding: This amino group can form an intramolecular hydrogen bond with the amide carbonyl oxygen, influencing the molecule's conformation and potentially creating "closed" pharmacophore sites that can reduce certain biological activities, such as antimicrobial effects.[2]
    - N-Alkylation: N-methylation of amino groups in other complex molecules has been shown to influence stability against degradation, a strategy that could be applied here.[10]

Part 3: Biological Activities and Therapeutic Landscape

Structural analogs of **2-amino-N-cyclopentylbenzamide** have been investigated for a multitude of therapeutic applications, leveraging the versatility of the benzamide scaffold.

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Therapeutic Area	Biological Activity	Key Structural Features	Mechanism of Action (Hypothesized)	References
Oncology	Antiproliferative, Cytotoxic	Varies; piperazinyl nuclei, N,N-dimethylaminopropyl side chains	DNA binding and intercalation, Inhibition of AR-coactivator interaction	[6][11][12][13]
Infectious Disease	Antibacterial, Antifungal	Specific substitutions on the benzamide ring	Disruption of microbial cell processes	[2][3][14]
Pain & Neurology	Analgesic, Anticonvulsant	Piperidine propionamide derivatives	Sigma-1 receptor (σ1R) antagonism, Mu-opioid receptor (MOR) agonism	[1][15]
Gastroenterology	Antispasmodic (for IBS)	N-phenethylbenzamide structure	Musculotropic action, potential modulation of nNOS expression	[8]

Anticancer Potential

Many benzamide derivatives show promise as anticancer agents.[1][11] The mechanism often involves the inhibition of key cellular processes. For example, pentacyclic benzimidazole derivatives, which share structural similarities, exhibit potent antiproliferative activity by interacting with nucleic acids through a mix of intercalation and binding.[12] The nature and length of side chains significantly impact cellular uptake and nuclear targeting.[12]

Antimicrobial Activity

A series of 2-aminobenzamide derivatives synthesized from isatoic anhydride were tested against various bacterial and fungal strains.[2][3] One particular compound showed excellent

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antifungal activity against Aspergillus fumigatus, even more potent than the standard drug Clotrimazole, demonstrating the potential of this scaffold in developing new anti-infective agents.[2]

Part 4: Experimental Protocols

Reproducibility is the cornerstone of scientific integrity. The following protocols provide detailed, self-validating methodologies for the synthesis and biological evaluation of 2-aminobenzamide analogs.

Protocol 1: Microwave-Assisted Synthesis of a 2-Aminobenzamide Analog

This protocol is adapted from methodologies for synthesizing 2-aminobenzamide derivatives from isatoic anhydride.[2][3]

Objective: To synthesize **2-amino-N-cyclopentylbenzamide**.

Materials:

- Isatoic anhydride (1.0 eq)
- Cyclopentylamine (1.05 eq)
- 1,4-Dioxane (solvent)
- Microwave synthesis reactor
- Thin Layer Chromatography (TLC) plate (Silica gel)
- Filtration apparatus

Procedure:

- Reactant Preparation: In a microwave-safe reaction vessel, dissolve isatoic anhydride (1.0 eq) in a minimal amount of 1,4-dioxane.
- Amine Addition: Add cyclopentylamine (1.05 eq) to the solution. Seal the vessel.

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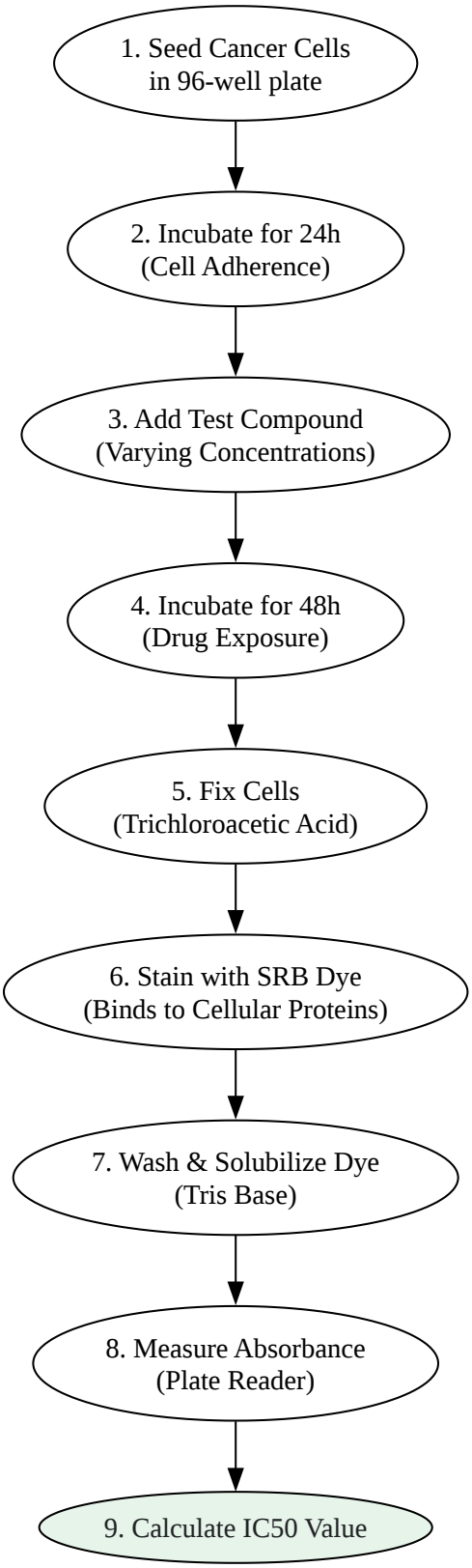
- Microwave Irradiation: Place the vessel in the microwave reactor. Irradiate the mixture at 120°C for 15-20 minutes. Causality: Microwave energy rapidly and uniformly heats the reaction mixture, significantly reducing reaction time compared to conventional methods.
- Reaction Monitoring: After cooling, spot a small aliquot of the reaction mixture on a TLC plate and elute with an appropriate solvent system (e.g., 7:3 Hexane:Ethyl Acetate) to monitor the consumption of starting material.
- Product Isolation: Cool the reaction mixture to room temperature. The product often precipitates out of the solution.
- Purification: Collect the solid precipitate by vacuum filtration. Wash the solid with cold ethanol to remove any unreacted starting materials or impurities.
- Drying & Characterization: Dry the purified product under vacuum. Characterize the final compound using NMR (^{1}H, ^{13}C), IR spectroscopy, and Mass Spectrometry to confirm its structure and purity.

Protocol 2: In Vitro Antiproliferative Sulforhodamine B (SRB) Assay

This protocol is a standard method for evaluating the cytotoxic effects of novel compounds on cancer cell lines.[5]

Objective: To determine the IC50 (half-maximal inhibitory concentration) of a synthesized analog against a human cancer cell line (e.g., HeLa).

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Procedure:

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- Cell Seeding: Seed HeLa cells into a 96-well microtiter plate at an appropriate density and incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Add the synthesized analog to the wells at a range of concentrations (e.g., 0.1 to 100 µM). Include a negative control (vehicle only) and a positive control (a known cytotoxic drug).
- Incubation: Incubate the plate for 48 hours.
- Cell Fixation: Discard the medium and fix the cells by adding cold trichloroacetic acid (TCA). Incubate at 4°C for 1 hour. Causality: TCA precipitates proteins, fixing the cells to the plate and preventing cell loss during subsequent washing steps.
- Staining: Remove the TCA and wash the plates with water. Add Sulforhodamine B (SRB) solution and incubate at room temperature for 30 minutes. Causality: SRB is a bright pink aminoxanthene dye that stoichiometrically binds to basic amino acid residues in cellular proteins under acidic conditions, providing a measure of total biomass.
- Washing: Remove the SRB solution and wash the plates with 1% acetic acid to remove unbound dye.
- Solubilization: Add Tris base solution to each well to solubilize the protein-bound dye.
- Data Acquisition: Measure the absorbance of each well at ~515 nm using a microplate reader.
- Analysis: Plot the percentage of cell viability against the compound concentration and determine the IC50 value from the resulting dose-response curve.

Conclusion and Future Directions

The **2-amino-N-cyclopentylbenzamide** scaffold and its analogs represent a promising and versatile class of compounds with significant therapeutic potential across multiple disease areas. The synthetic accessibility, particularly via the isatoic anhydride route, allows for the rapid generation of diverse chemical libraries for screening. Future research should focus on leveraging SAR insights to design analogs with improved potency, selectivity, and pharmacokinetic profiles. Elucidating the precise molecular targets and signaling pathways for

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the most active compounds will be critical for their advancement into preclinical and clinical development.

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